

Essential Safety and Operational Guide for 2,5-Dibromo-3-butylthiophene

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Compound of Interest

Compound Name: 2,5-Dibromo-3-butylthiophene

Cat. No.: B039698

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This document provides crucial safety and logistical information for handling **2,5-Dibromo-3-butylthiophene**, targeting researchers, scientists, and professionals in drug development. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Hazard Identification and Classification

2,5-Dibromo-3-butylthiophene is classified as a hazardous substance. The primary hazards are summarized in the table below, based on data for closely related compounds such as 2,5-dibromothiophene and 2,5-dibromo-3-hexylthiophene.

Hazard Class	Hazard Statement	Pictogram	Signal Word
Skin Irritation	H315: Causes skin irritation.[1][2]	GHS07	Warning
Eye Irritation	H319: Causes serious eye irritation.[1][2]	GHS07	Warning
Specific target organ toxicity — single exposure (Respiratory system)	H335: May cause respiratory irritation.[1][2]	GHS07	Warning

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2,5-Dibromo-3-butylthiophene**. The following table outlines the minimum required PPE.

Body Part	Equipment	Standard
Eyes/Face	Tightly fitting safety goggles with side-shields or a face shield. [1]	EN 166 (EU) or NIOSH (US) approved. [1]
Skin	Chemical-resistant gloves (inspect before use), fire/flammable resistant and impervious clothing. [1]	EU Directive 89/686/EEC and the standard EN 374 for gloves. [3]
Respiratory	Full-face respirator if exposure limits are exceeded or if irritation is experienced. [1]	NIOSH (US) or EN 14387 (EU) approved respirator with appropriate filter (e.g., type ABEK). [4]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle in a well-ventilated place, preferably within a chemical fume hood.[\[1\]](#)
- Safe Handling Practices:
 - Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[2\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
 - Do not eat, drink, or smoke when using this product.[\[5\]](#)
 - Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Store locked up.[1][2]

First-Aid Measures:

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[1] If you feel unwell, get medical help.[1]
- If on Skin: Wash with plenty of water.[1] If skin irritation occurs, get medical help.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If Swallowed: Rinse mouth with water.[1]

Spill and Leak Procedures:

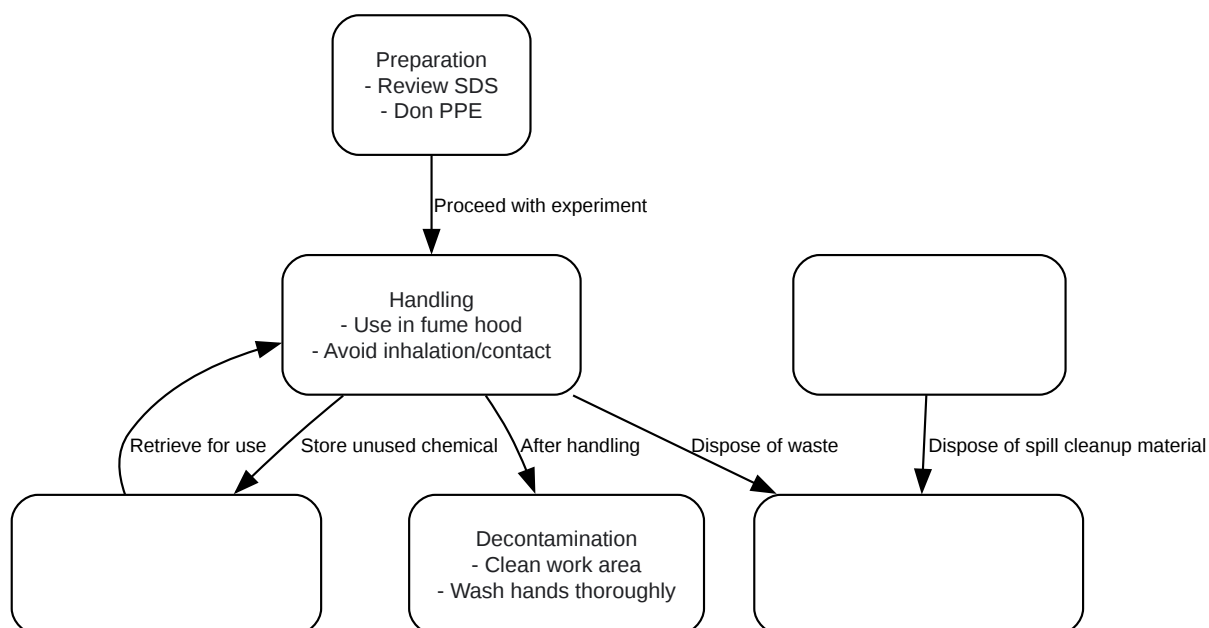
- Evacuate the area and ensure adequate ventilation.
- Contain the spill using inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.
- Clean the affected area thoroughly.
- Do not let the product enter drains.[2]

Disposal Plan:

- Dispose of the chemical and any contaminated materials at an approved waste disposal plant.[2][5]
- Follow all applicable local, state, and federal regulations for hazardous waste disposal.[1]

Experimental Workflow for Handling 2,5-Dibromo-3-butylthiophene

The following diagram outlines the standard workflow for safely handling **2,5-Dibromo-3-butylthiophene** in a laboratory setting.



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Safe Handling Workflow for **2,5-Dibromo-3-butylthiophene**

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